

Introduction: The Indazole Scaffold and the Imperative of Physicochemical Profiling

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Compound of Interest

Compound Name: 7-Methyl-1H-indazol-4-ol

CAS No.: 858227-44-8

Cat. No.: B1437746

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The indazole ring system, a bioisostere of the native indole nucleus, represents a privileged scaffold in modern medicinal chemistry. Its unique electronic properties and ability to participate in various non-covalent interactions have led to its incorporation into a multitude of clinically significant agents, including kinase inhibitors like Axitinib and Pazopanib.^[1] The specific substitution pattern on the indazole core dictates its three-dimensional conformation and, critically, its physicochemical properties. These properties—solubility, lipophilicity, and ionization state—are not mere data points; they are the fundamental determinants of a molecule's journey through a biological system, governing its Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profile.^{[2][3]}

This guide provides an in-depth technical examination of **7-Methyl-1H-indazol-4-ol**, a specific indazole derivative of interest. Our objective is to move beyond a simple recitation of data. Instead, we will dissect the causality behind its properties, provide field-proven experimental protocols for their determination, and synthesize this information to offer a holistic view of the molecule's potential and challenges within a drug discovery context. Every protocol is presented as a self-validating system, designed to ensure data integrity and reproducibility.

Part 1: Molecular Identity and Structural Attributes

The foundational step in any physicochemical analysis is the unambiguous definition of the molecule's structure. **7-Methyl-1H-indazol-4-ol** is characterized by an indazole core with a methyl group at position 7 and a hydroxyl group at position 4. This specific arrangement has profound implications for its electronic distribution, hydrogen bonding capability, and overall topology.

Chemical Structure

Caption: 2D structure of **7-Methyl-1H-indazol-4-ol**.

Core Molecular Identifiers

Property	Value	Source
IUPAC Name	7-methyl-1H-indazol-4-ol	N/A
CAS Number	144528-24-5	N/A
Molecular Formula	C ₈ H ₈ N ₂ O	PubChem
Molecular Weight	148.16 g/mol	PubChem[4]
InChI Key	FMTRKWLCVGCOIB-UHFFFAOYSA-N	Sigma-Aldrich[5]

Part 2: Key Physicochemical Properties

The utility of a compound in a biological context is dictated by a balance of its properties. The following table summarizes the critical physicochemical parameters for **7-Methyl-1H-indazol-4-ol**. Where direct experimental data is unavailable, values for close structural analogs or high-quality computational predictions are provided and noted.

Parameter	Value / Predicted Value	Significance in Drug Discovery
Physical Form	White to Yellow Solid	Impacts handling, formulation, and dissolution rate.[5]
Melting Point	174-180 °C (for 1-Methyl-1H-indazol-6-amine)	Indicates crystal lattice stability; influences solubility and purity assessment.[6]
pKa	14.26 ± 0.10 (Predicted, for (7-Methyl-1H-indazol-5-yl)methanol)	Governs the ionization state at physiological pH, affecting solubility, permeability, and target binding.[7]
cLogP	0.9 (Predicted, for 1-Methyl-1H-indazol-4-amine)	Measures lipophilicity; critical for membrane permeability, metabolic stability, and promiscuity.[8]
Aqueous Solubility	Data not available; expected to be moderate.	Essential for absorption and achieving therapeutic concentrations. The hydroxyl group enhances solubility compared to the parent indazole.
Polar Surface Area (PSA)	43.8 Å ² (Predicted, for 1-Methyl-1H-indazol-4-amine)	Predicts passive membrane permeability; values < 140 Å ² are generally associated with good cell penetration.[8]

Part 3: Spectroscopic and Analytical Profile

Characterization and confirmation of structure are achieved through a combination of spectroscopic techniques.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum is expected to show distinct signals for the aromatic protons on the indazole core, a singlet for the methyl group

protons, and a broad singlet for the phenolic hydroxyl proton. The N-H proton of the indazole ring will also appear as a broad singlet. The exact chemical shifts are sensitive to the solvent used.

- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum will display eight unique carbon signals corresponding to the molecular formula. The chemical shifts of the carbons bonded to the heteroatoms (N and O) will be downfield.
- Mass Spectrometry (MS): Electron impact (EI) or electrospray ionization (ESI) mass spectrometry would confirm the molecular weight. The ESI-MS in positive mode would show a prominent peak at m/z 149.17 $[M+H]^+$.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a broad absorption band in the 3200-3400 cm^{-1} region, corresponding to the O-H and N-H stretching vibrations. Aromatic C-H and C=C stretching bands would also be present.

Part 4: Experimental Protocols for Physicochemical Determination

Scientific integrity demands robust and reproducible methodologies. The following section details standard, field-proven protocols for determining the most critical physicochemical properties.

Protocol 1: Determination of Thermodynamic Solubility (Shake-Flask Method)

This method is the gold standard for measuring the intrinsic solubility of a compound in a specific buffer system.

Causality: The objective is to create a saturated solution where the solid compound is in equilibrium with the dissolved compound. The extended incubation time ensures this equilibrium is reached, while filtration removes any undissolved micro-particulate matter that would artificially inflate the measured concentration.

Methodology:

- **Preparation:** Prepare a 100 mM stock solution of **7-Methyl-1H-indazol-4-ol** in DMSO. Prepare a phosphate-buffered saline (PBS) solution at pH 7.4.
- **Incubation:** Add an excess of the solid compound (or a small volume of the concentrated DMSO stock, not exceeding 1% of the final volume) to a known volume of the pH 7.4 PBS in a glass vial.
- **Equilibration:** Seal the vial and agitate it on a shaker at a constant temperature (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the suspension at high speed (e.g., 14,000 rpm) for 15 minutes to pellet the excess solid.
- **Sampling & Filtration:** Carefully collect the supernatant and filter it through a 0.45 µm syringe filter to remove any remaining solid particles.
- **Quantification:** Analyze the concentration of the compound in the clear filtrate using a validated analytical method, typically HPLC-UV or LC-MS/MS, against a standard curve prepared in the same buffer.
- **Validation:** The presence of solid material at the end of the experiment must be visually confirmed to ensure a saturated solution was achieved.

Protocol 2: Determination of Lipophilicity (Shake-Flask logP)

This protocol measures the partition coefficient between n-octanol and water, providing a classic measure of a compound's lipophilicity.

Causality: The partitioning of a solute between two immiscible phases is an equilibrium process governed by its relative affinity for each phase. n-Octanol is used as a surrogate for biological lipid membranes. Pre-saturating each phase prevents volume changes during the experiment.

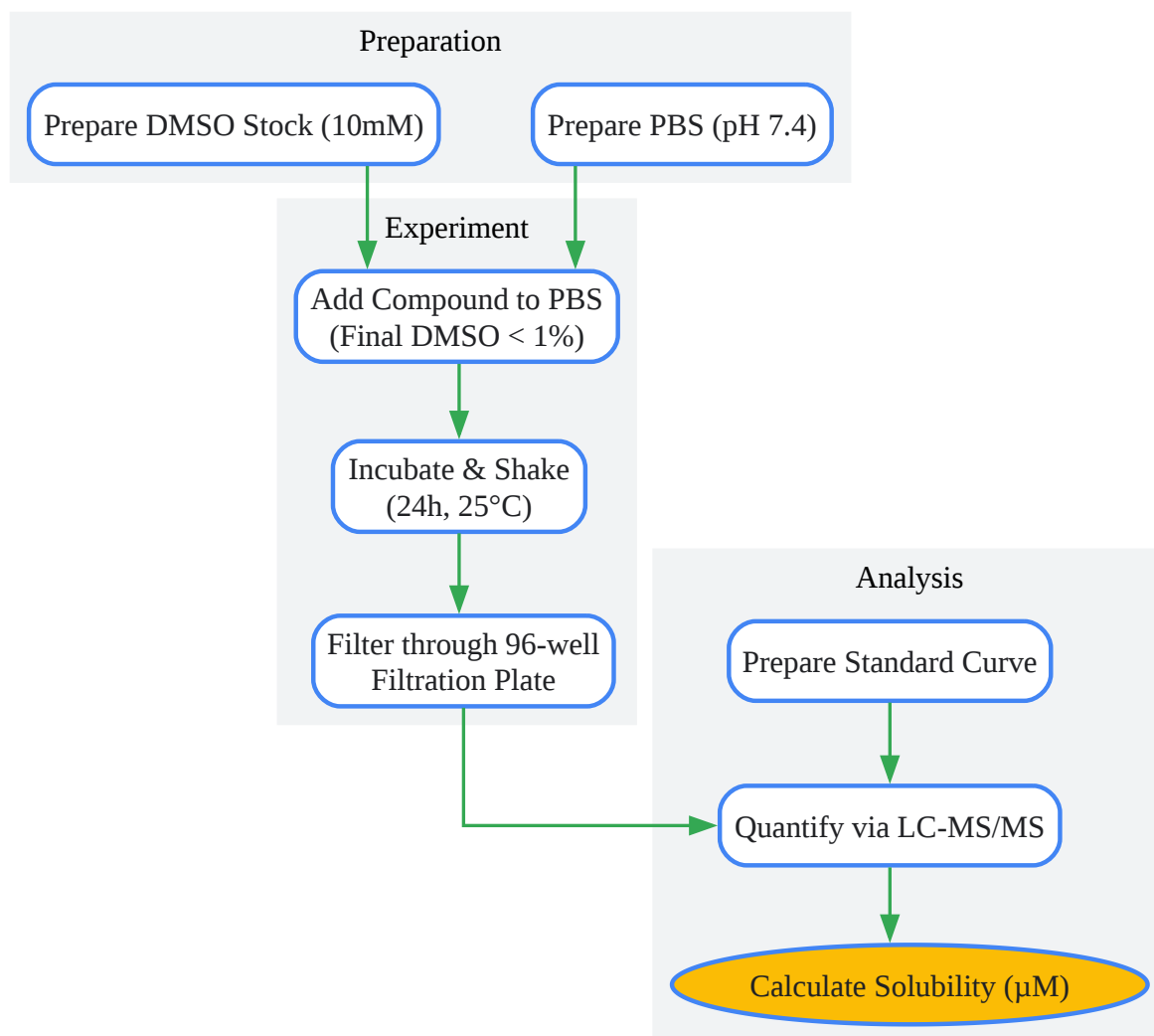
Methodology:

- **Phase Preparation:** Mix equal volumes of n-octanol and water (or pH 7.4 buffer for logD) in a separatory funnel. Shake vigorously and allow the layers to separate overnight. This pre-

saturates each solvent with the other.

- **Compound Addition:** Add a known amount of **7-Methyl-1H-indazol-4-ol** to a mixture of the pre-saturated n-octanol and water in a volumetric ratio of 1:1. The initial concentration should be chosen to be below the compound's solubility limit in either phase.
- **Equilibration:** Shake the mixture for 1-2 hours at a controlled temperature to allow the compound to partition between the two phases.
- **Phase Separation:** Allow the layers to fully separate. If necessary, centrifuge the mixture to ensure a clean separation.
- **Quantification:** Carefully sample each phase and determine the concentration of the compound in both the aqueous and n-octanol layers using a suitable analytical method (e.g., HPLC-UV).
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The final value is expressed as its base-10 logarithm: $\log P = \log_{10}([\text{Compound}]_{\text{octanol}} / [\text{Compound}]_{\text{aqueous}})$.

Workflow Visualization



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Caption: Workflow for high-throughput kinetic solubility determination.

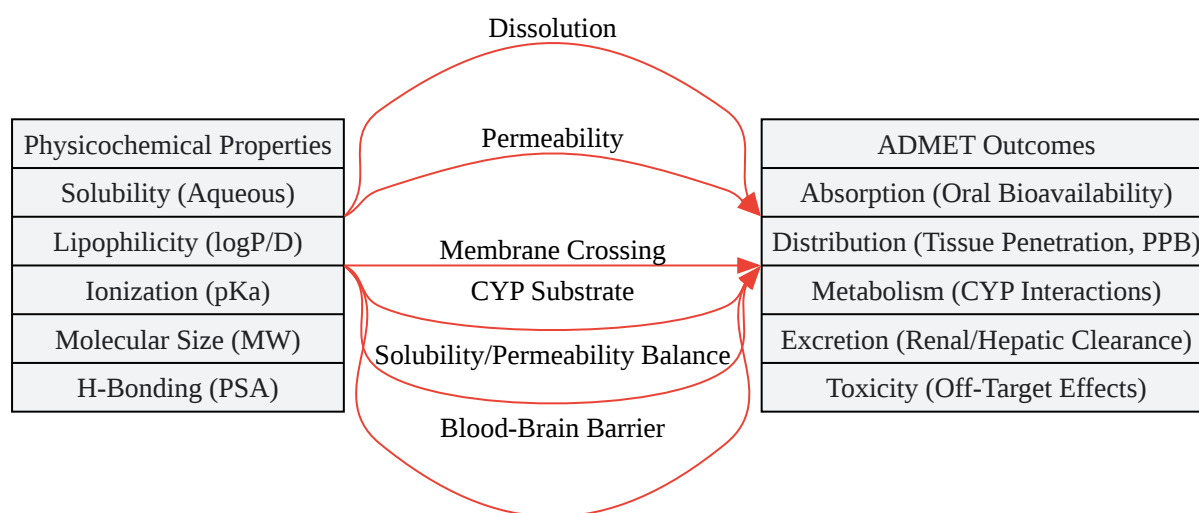
Part 5: Synthesis and Reactivity Insights

The synthesis of substituted indazoles can be achieved through various routes. A common approach for a structure like **7-Methyl-1H-indazol-4-ol** involves the cyclization of an appropriately substituted ortho-hydrazinyl benzaldehyde or ketone.[9] The reactivity of the

molecule is dominated by the electron-rich aromatic system, the acidic N-H proton, and the nucleophilic/acidic phenolic hydroxyl group. The methyl group at C7 provides steric hindrance and electronic effects that can influence regioselectivity in further chemical modifications.

Part 6: Physicochemical Properties and Their ADMET Implications

Understanding the physicochemical properties is not an academic exercise; it is fundamental to predicting a drug's behavior in the body.



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Caption: Relationship between physicochemical properties and ADMET outcomes.

- **Solubility & Absorption:** The moderate aqueous solubility expected for **7-Methyl-1H-indazol-4-ol**, conferred by the polar hydroxyl and indazole N-H groups, is crucial for dissolution in the gastrointestinal tract, a prerequisite for oral absorption.
- **Lipophilicity & Permeability:** The predicted cLogP of ~0.9 suggests a balanced hydrophilic-lipophilic character. This is often a desirable range, as it is lipophilic enough to facilitate

passive diffusion across cell membranes but not so high as to cause issues with aqueous solubility or rapid metabolic clearance by cytochrome P450 enzymes.[2]

- pKa & Ionization: The phenolic hydroxyl and the indazole N-H give the molecule both acidic and basic properties. Its ionization state at different physiological pH values (stomach vs. intestine) will significantly impact its solubility and ability to cross membranes. Understanding the pKa is vital for predicting where the drug will be best absorbed.[3]

Conclusion

7-Methyl-1H-indazol-4-ol is a molecule with a promising physicochemical profile for further investigation in drug discovery. Its structure offers a balance of hydrogen bonding capacity for target engagement and aqueous solubility, coupled with a moderate lipophilicity conducive to membrane permeability. The experimental protocols and conceptual frameworks provided in this guide offer a robust system for the empirical validation of its properties and a clear line of sight to its potential ADMET behavior. A thorough understanding and strategic modulation of these fundamental physicochemical characteristics are paramount to successfully advancing this, or any, chemical scaffold from a laboratory curiosity to a therapeutic candidate.

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